

An In-depth Technical Guide to SOLVENT RED 195 and Related Compounds

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of the available literature on C.I.

Solvent Red 195, a monoazo dye utilized in the coloration of various materials. The guide delves into its chemical and physical properties, synthesis, analytical methodologies, and toxicological profile, with a particular focus on the metabolic pathways of azo dyes and the potential implications for human health. Information on related compounds is included to provide a broader context for understanding the characteristics of this class of dyes.

Physicochemical Properties of Solvent Red 195

Solvent Red 195 is a synthetic organic dye belonging to the monoazo class, characterized by a single azo (-N=N-) group. Its chemical structure is methyl 4-cyano-5-[[[5-cyano-2,6-bis[(3-methoxypropyl)amino]-4-methyl-3-pyridinyl]azo]-3-methyl-2-thiophenecarboxylate^[1]. This complex structure imparts its distinct color and solubility characteristics.

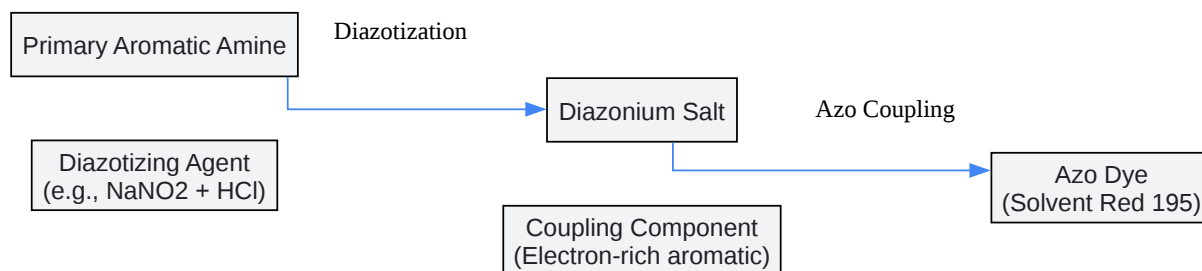
Property	Value	Reference(s)
CI Name	Solvent Red 195	[2]
CAS Number	72968-71-9	[1]
Molecular Formula	C ₂₃ H ₂₉ N ₇ O ₄ S	[1]
Appearance	Red powder	[3]
Heat Resistance	300°C	[2]
Light Fastness	7	[2]
Immigration Resistance	5	[2]
Maximum Absorption Wavelength (λ_{max})	542 nm	[4]

Synthesis of Solvent Red 195 and Related Monoazo Dyes

The synthesis of **Solvent Red 195**, like other azo dyes, is typically achieved through a two-step process: diazotization followed by an azo coupling reaction.

General Synthesis Pathway

The general principle involves the reaction of a primary aromatic amine with a diazotizing agent, such as nitrous acid (generated in situ from sodium nitrite and a strong acid), to form a diazonium salt. This highly reactive intermediate is then coupled with an electron-rich coupling component, such as a phenol or an aromatic amine, to form the azo dye.



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Caption: General synthesis pathway for azo dyes.

Experimental Protocol: A Representative Synthesis of a Monoazo Red Dye

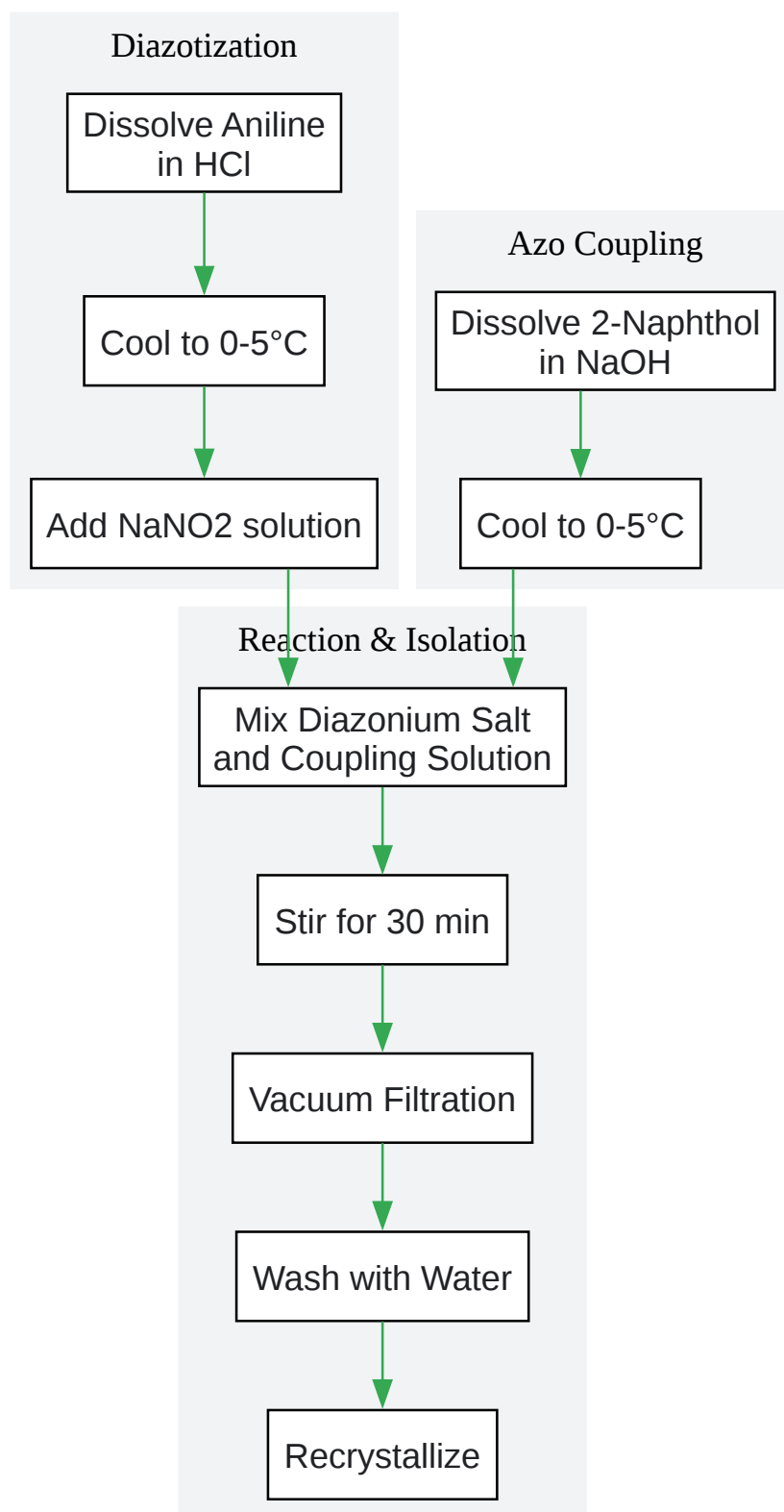
While a specific, detailed laboratory protocol for **Solvent Red 195** is not readily available in the public domain, the following procedure for the synthesis of a similar monoazo red dye, 1-(phenylazo)-2-naphthol, illustrates the key steps.

Materials:

- Aniline
- Concentrated Hydrochloric Acid
- Sodium Nitrite
- 2-Naphthol
- Sodium Hydroxide
- Ice
- Deionized Water
- Ethanol

Procedure:

- **Diazotization:**
 - In a beaker, dissolve aniline in a solution of concentrated hydrochloric acid and water.
 - Cool the solution to 0-5°C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite to the aniline solution while maintaining the temperature below 5°C. Stir continuously. The formation of the diazonium salt is indicated by a slight color change.
- **Preparation of Coupling Solution:**
 - In a separate beaker, dissolve 2-naphthol in an aqueous solution of sodium hydroxide.
 - Cool this solution in an ice bath.
- **Azo Coupling:**
 - Slowly add the cold diazonium salt solution to the cold 2-naphthol solution with vigorous stirring.
 - A brightly colored precipitate of the azo dye will form immediately.
 - Continue stirring the mixture in the ice bath for 30 minutes to ensure complete reaction.
- **Isolation and Purification:**
 - Collect the precipitated dye by vacuum filtration and wash with cold water until the filtrate is neutral.
 - The crude product can be purified by recrystallization from a suitable solvent, such as ethanol.



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Caption: Experimental workflow for monoazo dye synthesis.

Analytical Methodologies

The characterization and quantification of **Solvent Red 195** and related compounds are crucial for quality control and research purposes. High-Performance Liquid Chromatography (HPLC) and UV-Visible Spectroscopy are the primary analytical techniques employed.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for separating and quantifying components in a mixture. For the analysis of solvent dyes, a reverse-phase HPLC method is typically used.

A Representative HPLC Method for Solvent Red Dyes:

- Column: C18 column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water is commonly used. For Solvent Red dyes, a mobile phase of acetonitrile and methanol has also been reported[5].
- Detection: A Diode Array Detector (DAD) or a UV-Vis detector set at the maximum absorption wavelength (λ_{max}) of the analyte. For **Solvent Red 195**, the λ_{max} is 542 nm[4].
- Sample Preparation: Samples are typically dissolved in a suitable organic solvent, such as the mobile phase, and filtered before injection.

UV-Visible Spectroscopy

UV-Vis spectroscopy is used to determine the λ_{max} of a dye, which is a characteristic property related to its chemical structure and color. It is also used for quantitative analysis by measuring the absorbance of a solution at a specific wavelength.

Procedure for UV-Vis Analysis:

- Prepare a series of standard solutions of the dye in a suitable solvent (e.g., heptane) of known concentrations.
- Measure the absorbance of each standard solution at the λ_{max} (542 nm for **Solvent Red 195**) using a spectrophotometer.

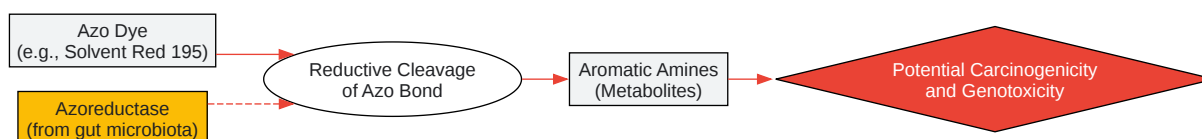
- Plot a calibration curve of absorbance versus concentration.
- Measure the absorbance of the unknown sample and determine its concentration from the calibration curve.

Toxicological Profile and Metabolic Pathways

The toxicological assessment of azo dyes is of significant concern due to their widespread use and potential for human exposure. While specific toxicological data for **Solvent Red 195** is limited, the general metabolism and toxicity of azo dyes are well-documented.

Metabolic Activation of Azo Dyes

The primary route of metabolism for azo dyes is reductive cleavage of the azo bond, a process primarily carried out by azoreductases produced by the intestinal microbiota^[6]. This enzymatic reaction breaks the dye molecule into smaller aromatic amines.



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Caption: Metabolic activation of azo dyes.

Genotoxicity of Aromatic Amines

Some of the aromatic amines produced from the metabolism of azo dyes are known or suspected carcinogens and genotoxins^{[7][8][9][10]}. These amines can be absorbed into the bloodstream and undergo further metabolic activation in the liver, leading to the formation of reactive intermediates that can bind to DNA, causing mutations and potentially initiating cancer^[6]. The specific aromatic amines that would be formed from the metabolism of **Solvent Red 195** are a substituted aniline and a substituted thiophene derivative. The metabolism of such compounds can be complex and may lead to the formation of reactive metabolites^{[11][12][13][14]}.

Toxicological Data Summary

Specific toxicological studies on **Solvent Red 195** are not extensively reported in publicly available literature. A safety data sheet for the compound indicates that no data is available for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, or reproductive toxicity[15]. However, the known risks associated with the metabolic products of azo dyes warrant a cautious approach to its handling and potential exposure.

Related Compounds

Understanding the properties and toxicological profiles of compounds structurally related to **Solvent Red 195** can provide valuable insights. Other solvent red dyes, which are also azo compounds, have been studied more extensively. For instance, studies on Solvent Red 1 have shown conflicting results regarding its mutagenicity, suggesting it may be a weak mutagen[16]. The general concern for this class of dyes is the potential for them to metabolize into harmful aromatic amines[8][9].

Conclusion

Solvent Red 195 is a monoazo dye with specific physicochemical properties that make it suitable for coloring plastics and other materials. Its synthesis follows the well-established pathway of diazotization and azo coupling. While detailed, publicly available experimental protocols for its specific synthesis and analysis are scarce, general methods for similar compounds can be adapted. The primary toxicological concern for **Solvent Red 195**, as with other azo dyes, lies in its potential to be metabolized by the gut microbiota into aromatic amines, which may be carcinogenic or genotoxic. Further research is needed to fully elucidate the specific toxicological profile of **Solvent Red 195** and its metabolites. Professionals working with this and related compounds should adhere to strict safety protocols to minimize exposure.

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